

N-Boc-PEG9-alcohol solubility in water and organic solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-PEG9-alcohol*

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N-Boc-PEG9-alcohol: A Technical Guide to Solubility

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **N-Boc-PEG9-alcohol**, a heterobifunctional PEG linker crucial in bioconjugation, drug delivery, and proteomics. Due to its amphiphilic nature, stemming from the hydrophobic Boc-protecting group and the hydrophilic polyethylene glycol (PEG) chain, understanding its solubility in various media is critical for its effective application.

Core Concepts: Structure and Solubility

N-Boc-PEG9-alcohol, with the chemical structure tert-butyl (2-(2-(2-(2-(2-(2-(2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethyl)carbamate, possesses distinct molecular regions that dictate its solubility. The long, hydrophilic PEG9 chain enhances solubility in aqueous solutions, while the bulky, non-polar tert-butyloxycarbonyl (Boc) group contributes to its solubility in organic solvents. This dual characteristic allows for its versatile use in a variety of reaction conditions. The hydrophilic PEG spacer is known to increase solubility in aqueous media.^[1]

Qualitative Solubility Profile

While precise quantitative solubility data for **N-Boc-PEG9-alcohol** is not extensively published, qualitative information from suppliers and related PEG compounds indicates a broad solubility profile. Generally, PEG derivatives are very soluble in water and aqueous buffers, as well as in many organic solvents.[2] For similar, shorter-chain N-Boc-PEGn-alcohols, solubility has been noted in the following solvents:

- Water
- Dimethyl sulfoxide (DMSO)
- Dichloromethane (DCM)
- Dimethylformamide (DMF)

It is anticipated that **N-Boc-PEG9-alcohol** shares this solubility in a range of polar and non-polar organic solvents.

Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility values (e.g., in mg/mL or g/L) for **N-Boc-PEG9-alcohol** are not readily available in published literature. The following table is provided as a template for researchers to populate with their own experimentally determined values, facilitating standardized data comparison across laboratories.

Table 1: Experimentally Determined Solubility of **N-Boc-PEG9-alcohol**

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method of Analysis
Water					
Methanol					
Ethanol					
Isopropanol					
Dichloromethane (DCM)					
Chloroform					
Tetrahydrofuran (THF)					
Acetonitrile (ACN)					
N,N-Dimethylformamide (DMF)					
Dimethyl Sulfoxide (DMSO)					
Toluene					
Hexanes					

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **N-Boc-PEG9-alcohol** in aqueous and organic solvents. This protocol is based on the widely accepted shake-flask method, followed by gravimetric analysis or High-Performance Liquid Chromatography (HPLC) for quantification.

Materials and Equipment

- **N-Boc-PEG9-alcohol** (solid)
- Selected solvents (analytical grade or higher)
- Vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Volumetric flasks and pipettes
- Evaporating dish or pre-weighed vials (for gravimetric analysis)
- Vacuum oven or desiccator
- HPLC system with a suitable detector (e.g., UV-Vis or ELSD) (for HPLC analysis)

Procedure

2.1. Preparation of Saturated Solution:

- Add an excess amount of solid **N-Boc-PEG9-alcohol** to a vial. An excess is confirmed by the presence of undissolved solid after the equilibration period.
- Add a known volume of the desired solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Place the vial in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
- Agitate the mixture for a sufficient time to ensure equilibrium is reached. A period of 24 to 48 hours is generally recommended.

2.2. Sample Collection and Preparation:

- After the equilibration period, allow the vial to stand undisturbed for at least 2 hours to let the undissolved solid settle.
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filter the collected supernatant through a syringe filter appropriate for the solvent to remove any remaining microscopic solid particles.

2.3. Quantification

2.3.1. Gravimetric Analysis:

- Transfer a precisely measured volume of the filtered solution into a pre-weighed, clean, and dry evaporating dish or vial.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the **N-Boc-PEG9-alcohol**.
- Once the solvent is fully evaporated, cool the container in a desiccator and weigh it.
- Repeat the drying and weighing steps until a constant weight is achieved.
- The final weight of the residue corresponds to the mass of **N-Boc-PEG9-alcohol** dissolved in the volume of solvent taken.

2.3.2. HPLC Analysis:

- Prepare a series of standard solutions of **N-Boc-PEG9-alcohol** of known concentrations in the same solvent.
- Inject the standard solutions into the HPLC system to generate a calibration curve.
- Dilute the filtered sample solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.

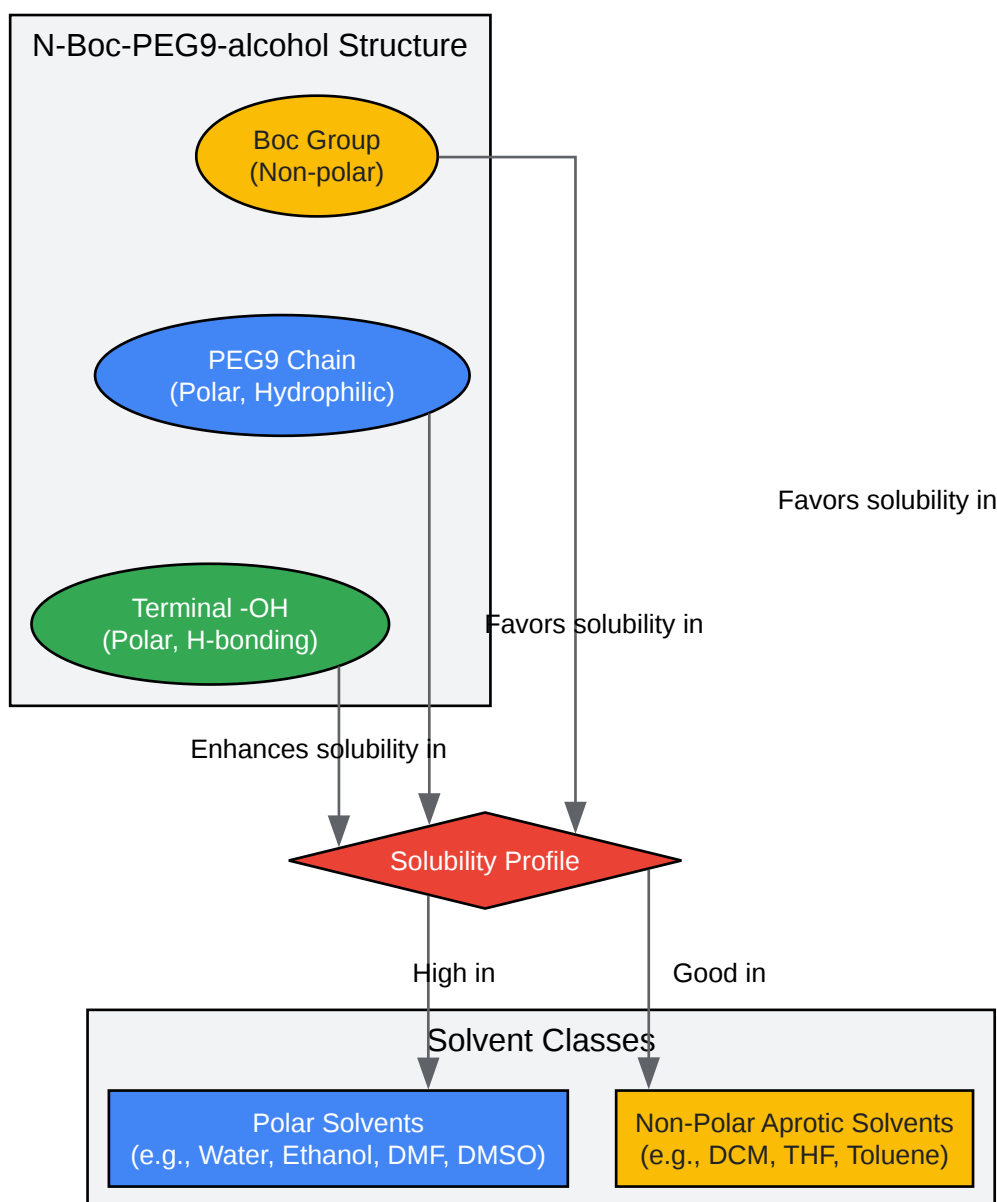
- Inject the diluted sample solution into the HPLC and determine the concentration from the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor.

Calculation of Solubility

- Solubility (g/L or mg/mL):
 - Gravimetric: $(\text{Mass of residue (g or mg)}) / (\text{Volume of solution taken (L or mL)})$
 - HPLC: $(\text{Concentration from HPLC (g/L or mg/mL)}) \times (\text{Dilution factor})$
- Molar Solubility (mol/L):
 - $(\text{Solubility (g/L)}) / (\text{Molecular Weight of N-Boc-PEG9-alcohol})$

Visualization of Solubility Principles

The following diagram illustrates the general solubility characteristics of **N-Boc-PEG9-alcohol**, highlighting the influence of its structural components on its behavior in different solvent classes.



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Caption: Solubility drivers for **N-Boc-PEG9-alcohol**.

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References

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